

Application Notes and Protocols for Retezorogant Cell-Based Assay Development

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Compound of Interest

Compound Name: Retezorogant

CAS No.: 1950570-48-5

Cat. No.: B10860342

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Introduction

Retezorogant is an antagonist of the Retinoid-related orphan receptor gamma (ROR γ), a nuclear receptor that serves as a master regulator of T helper 17 (Th17) cell differentiation and the production of pro-inflammatory cytokines, including Interleukin-17 (IL-17).^{[1][2][3][4]} Dysregulation of the ROR γ signaling pathway is implicated in the pathogenesis of various autoimmune and inflammatory diseases.^[4] Consequently, the development of potent and selective ROR γ antagonists like **Retezorogant** presents a promising therapeutic strategy for these conditions.

These application notes provide a comprehensive guide for the development and implementation of a cell-based assay to identify and characterize ROR γ antagonists. The primary method described is a reporter gene assay, a robust and widely used technique for studying the activity of nuclear receptors. Additionally, principles of a biochemical Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay are discussed as an orthogonal approach.

RORy Signaling Pathway

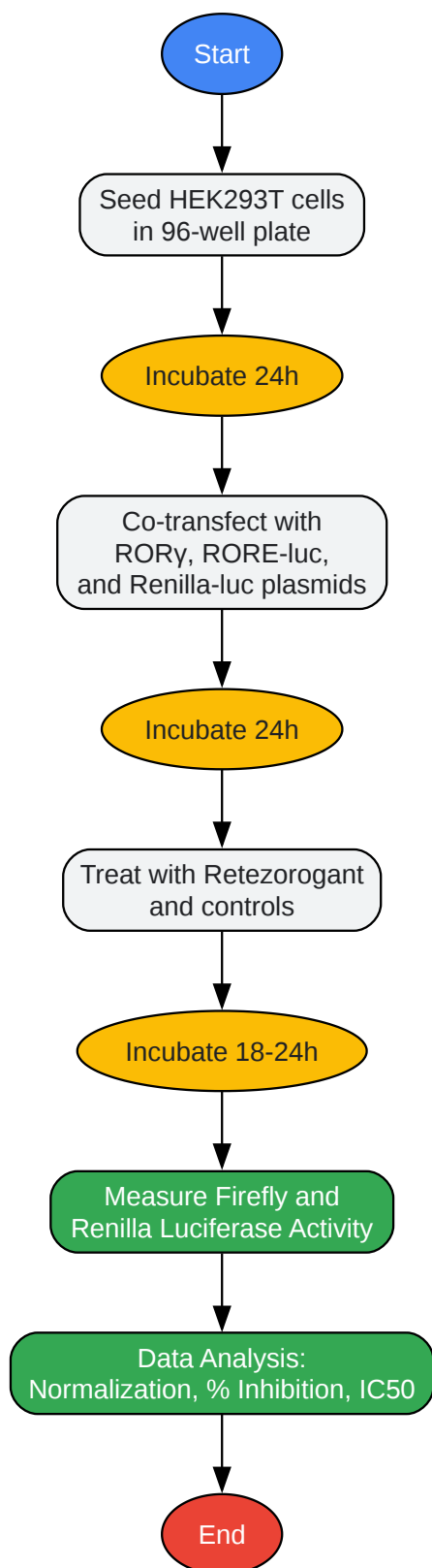
RORy is a ligand-regulated transcription factor that, upon binding to its response elements (ROREs) in the promoter regions of target genes, recruits coactivator proteins to initiate transcription. This signaling cascade is pivotal for the expression of genes essential for Th17 cell function and the inflammatory response. **Retezorogant**, as a RORy antagonist, functions by binding to the ligand-binding domain (LBD) of RORy, thereby inhibiting the recruitment of coactivators and subsequent gene transcription.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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References

- 1. Identification of Potent and Selective ROR γ Antagonists - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Synthetic ROR γ agonists regulate multiple pathways to enhance antitumor immunity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Retinoic acid-related Orphan Receptor γ (ROR γ): connecting sterol metabolism to regulation of the immune system and autoimmune disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Frontiers | Antagonizing Retinoic Acid-Related-Orphan Receptor Gamma Activity Blocks the T Helper 17/Interleukin-17 Pathway Leading to Attenuated Pro-inflammatory Human Keratinocyte and Skin Responses [[frontiersin.org](https://www.frontiersin.org/)]
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